

Application Notes and Protocols for Studying Alzheimer's Disease Pathogenesis with MPT0G211

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Compound of Interest

Compound Name: MPT0G211
CAS No.: 2151853-97-1
Cat. No.: B10821705

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Alzheimer's disease (AD) is a progressive neurodegenerative disorder characterized by cognitive decline and the presence of neuropathological hallmarks, including extracellular amyloid-beta ($A\beta$) plaques and intracellular neurofibrillary tangles (NFTs) composed of hyperphosphorylated tau protein.^{[1][2][3][4]} Histone deacetylase 6 (HDAC6), a cytoplasmic enzyme, has emerged as a key player in AD pathogenesis, particularly in relation to tau hyperphosphorylation.^{[1][2][3][4]} **MPT0G211** is a potent and highly selective, orally active inhibitor of HDAC6.^{[1][5][6][7][8]} It has been shown to penetrate the blood-brain barrier, ameliorate tau phosphorylation and cognitive deficits in preclinical models of Alzheimer's disease, making it a valuable research tool for investigating AD pathogenesis and evaluating potential therapeutic strategies.^{[1][2][3][4][5][8]}

These application notes provide a comprehensive overview of the use of **MPT0G211** in Alzheimer's disease research, including its mechanism of action, key quantitative data, and

detailed protocols for relevant in vitro and in vivo experiments.

Data Presentation

Table 1: In Vitro Activity and Selectivity of MPT0G211

Parameter	Value	Reference
HDAC6 IC50	0.291 nM	[1] [5] [6] [7] [8] [9]
Selectivity	>1000-fold selective for HDAC6 over other HDAC isoforms	[1] [5] [6] [7] [8] [9]

Table 2: Cellular Effects of MPT0G211 in Neuronal Cell Lines

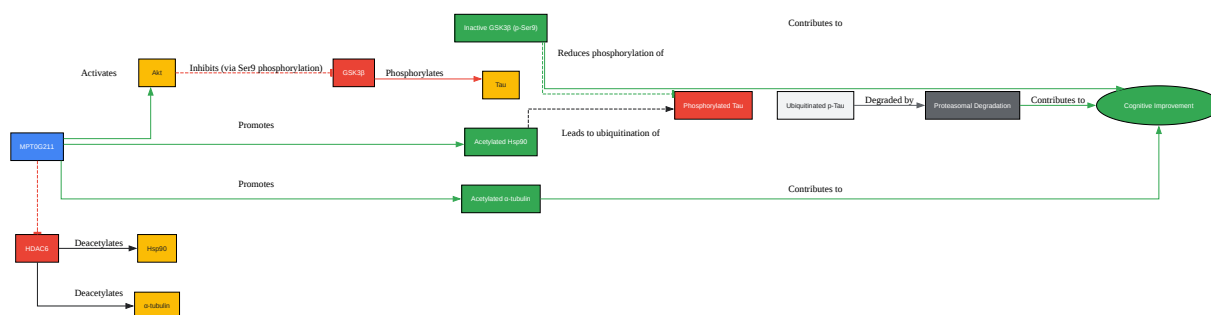
Cellular Effect	Cell Lines	Concentration	Key Findings	Reference
Tau Phosphorylation	SH-SY5Y, Neuro-2a	0.1 μ M	Significantly attenuates phosphorylation of tau at Ser396 and Ser404. [1] [5] [8] [10]	[1] [5] [8] [10]
α -tubulin Acetylation	SH-SY5Y, Neuro-2a	0.1 - 1 μ M	Concentration-dependently increases α -tubulin acetylation. [9] [11]	[9] [11]
Hsp90 Acetylation	-	-	Increases Hsp90 acetylation, leading to reduced HDAC6-Hsp90 binding. [2] [3] [4] [9]	[2] [3] [4] [9]

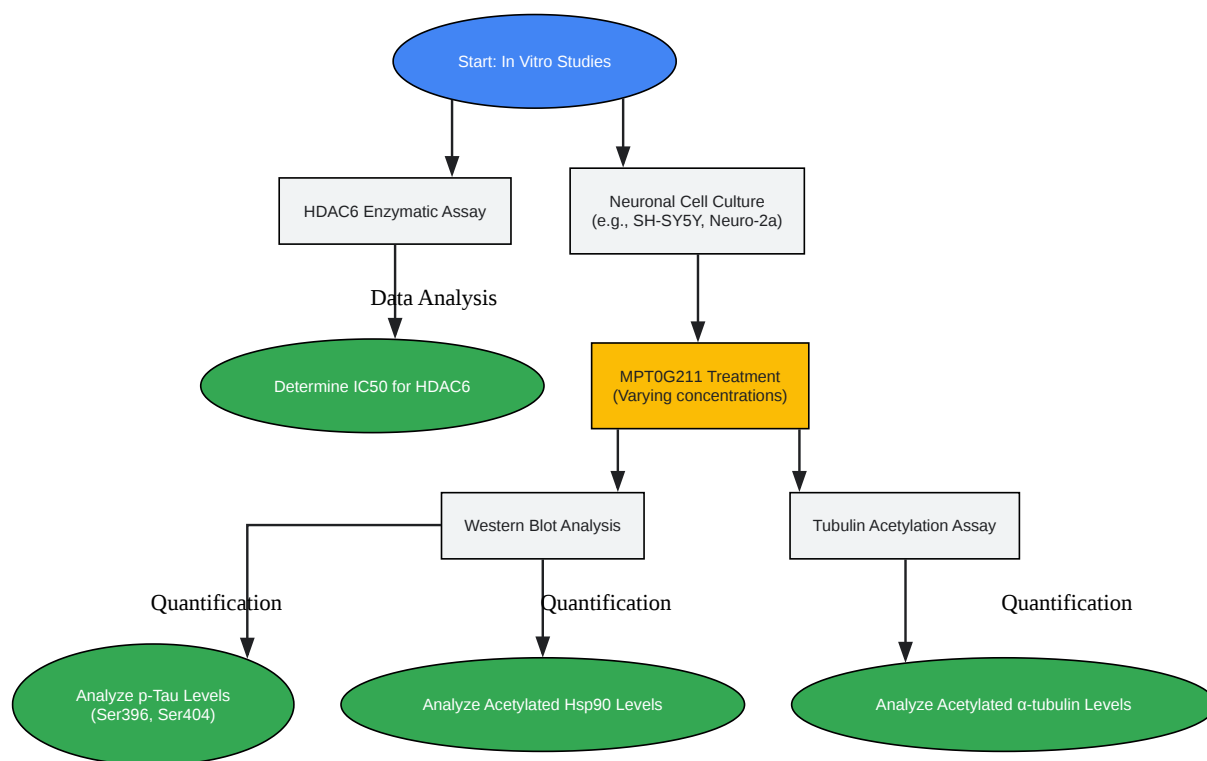
Table 3: In Vivo Efficacy of MPT0G211 in an Alzheimer's Disease Animal Model

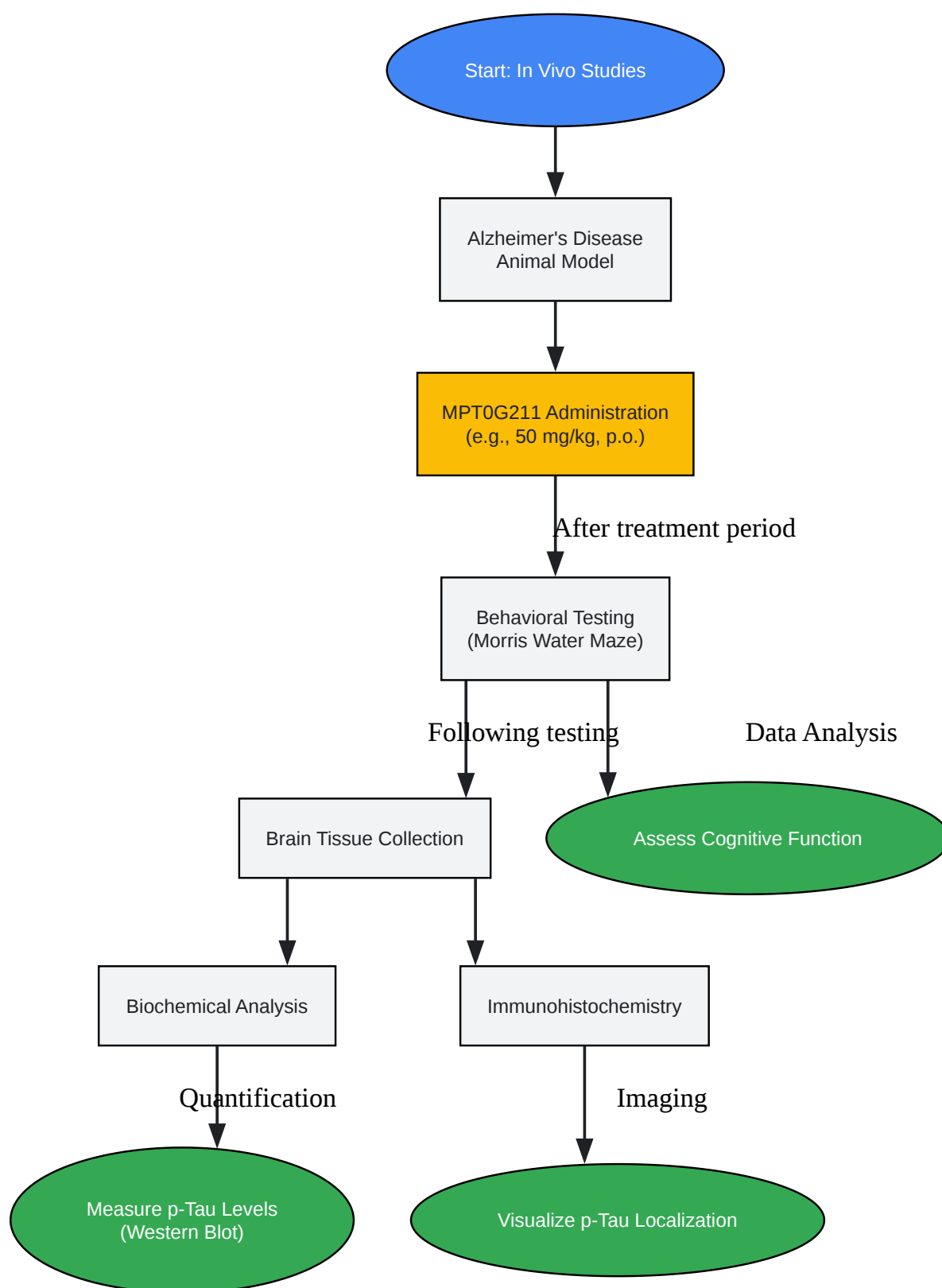
Animal Model	Dosage	Administration Route	Treatment Duration	Key Findings	Reference
AD Mouse Model	50 mg/kg	Oral (p.o.), daily	3 months	Significantly ameliorates spatial memory impairment. [5]	[5]

Signaling Pathways and Experimental Workflows

MPT0G211 Mechanism of Action in Alzheimer's Disease







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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. The novel histone de acetylase 6 inhibitor, MPT0G211, ameliorates tau phosphorylation and cognitive deficits in an Alzheimer's disease model - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. db.cngb.org](https://db.cngb.org) [db.cngb.org]
- [4. hub.tmu.edu.tw](https://hub.tmu.edu.tw) [hub.tmu.edu.tw]
- [5. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [6. MPT0G211](#) [CAS:2151853-97-1 Probechem Biochemicals] [probechem.com]
- [7. MPT0G211](#) [dcchemicals.com]
- [8. cancer-research-network.com](https://cancer-research-network.com) [cancer-research-network.com]
- [9. The novel histone de acetylase 6 inhibitor, MPT0G211, ameliorates tau phosphorylation and cognitive deficits in an Alzheimer's disease model - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [11. researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying Alzheimer's Disease Pathogenesis with MPT0G211]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10821705/docs#application-notes-and-protocols-for-studying-alzheimer-s-disease-pathogenesis-with-mpt0g211\]](https://www.benchchem.com/product/b10821705/docs#application-notes-and-protocols-for-studying-alzheimer-s-disease-pathogenesis-with-mpt0g211)

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